

Application Notes and Protocols for Preparing FLAC6 Stock Solutions

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Compound of Interest

Compound Name: FLAC6

Cat. No.: B8069999

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Abstract

This document provides a comprehensive guide for the preparation, storage, and quality control of stock solutions of **FLAC6**, a fluorinated detergent essential for the solubilization and functional stabilization of membrane proteins. Adherence to these protocols will ensure the consistency and reliability of experimental results. The primary recommended solvent for **FLAC6** is dimethyl sulfoxide (DMSO), based on available stability data.

Introduction to FLAC6

FLAC6 is a non-ionic, fluorinated detergent designed for the extraction and stabilization of membrane proteins in their native and functional state. Its unique properties make it a valuable tool in structural biology, functional proteomics, and drug discovery, particularly for challenging targets such as G protein-coupled receptors (GPCRs) and transporters. Proper preparation of **FLAC6** stock solutions is a critical first step for its successful application in downstream experiments.

Quantitative Data Summary

For ease of use and accurate preparation of **FLAC6** solutions, key quantitative data are summarized in the table below.

Property	Value	Source
CAS Number	2820046-26-0	N/A
Molecular Weight (MW)	717.43 g/mol	N/A
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	N/A
Stock Solution Storage (in DMSO)	2 weeks at 4°C or 6 months at -80°C	N/A
Appearance	White to off-white solid	N/A

Experimental Protocols

Materials and Equipment

- **FLAC6** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Protocol for Preparing a 100 mM FLAC6 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **FLAC6** in DMSO. This concentration is a common starting point and can be diluted to the desired working concentration for specific applications.

- **Safety Precautions:** Before handling, consult the Safety Data Sheet (SDS) for **FLAC6** and DMSO. Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE.
- **Calculation:** To prepare a 100 mM stock solution, calculate the required mass of **FLAC6** using the following formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ For example, to prepare 1 mL of a 100 mM solution: $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 717.43 \text{ g/mol} \times 1000 \text{ mg/g} = 71.74 \text{ mg}$
- **Weighing:** Accurately weigh the calculated amount of **FLAC6** powder using a calibrated analytical balance.
- **Dissolution:** a. Transfer the weighed **FLAC6** powder into a sterile conical tube of appropriate volume. b. Add the calculated volume of anhydrous DMSO to the tube. c. Tightly cap the tube and vortex thoroughly until the **FLAC6** is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** a. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can affect the stability of the solution. b. Clearly label each aliquot with the compound name (**FLAC6**), concentration (100 mM), solvent (DMSO), and the date of preparation. c. For short-term storage, aliquots can be kept at 4°C for up to two weeks. For long-term storage, store aliquots at -80°C for up to six months.

Considerations for Alternative Solvents

While DMSO is the recommended solvent based on available stability data, researchers may need to use alternative solvents for specific experimental reasons.

- **Aqueous Buffers (e.g., Water, PBS):** The solubility of **FLAC6** in aqueous solutions has not been extensively documented. Fluorinated compounds can have limited water solubility. If an aqueous stock solution is required, it is recommended to first prepare a high-concentration stock in DMSO and then dilute it into the desired aqueous buffer immediately before use. Observe the solution for any signs of precipitation.

- Ethanol: The solubility of **FLAC6** in ethanol is not specified in the available literature. If ethanol is the desired solvent, small-scale solubility tests should be performed before preparing a large-volume stock solution.

Note: When using any alternative solvent, it is crucial to perform validation experiments to ensure the stability and efficacy of the **FLAC6** solution for the intended application.

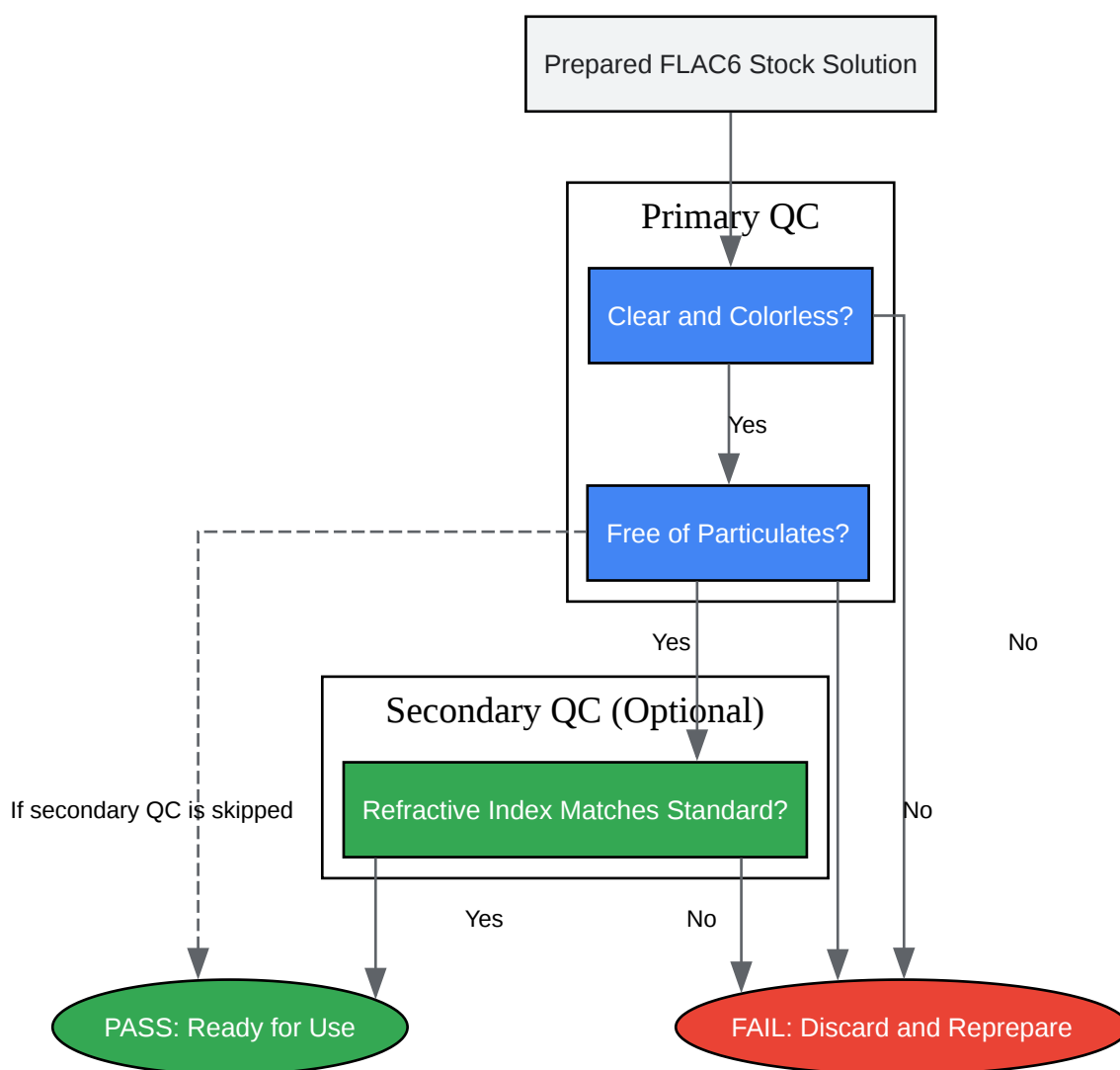
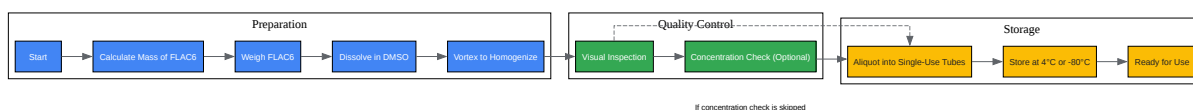
Quality Control

Routine quality control of **FLAC6** stock solutions is essential to ensure the reproducibility of experiments.

Parameter	Method	Acceptance Criteria
Visual Inspection	Direct observation	The solution should be clear, colorless, and free of any visible particulates or precipitates.
Concentration Verification	Refractive Index Measurement	The measured refractive index should be consistent with a standard curve of known FLAC6 concentrations in the same solvent. [1] [2] [3] [4] [5] This provides a rapid and accurate method for concentration determination.
Purity Assessment	Visual Inspection	The absence of visible contaminants is a primary indicator of purity for routine use. For more stringent applications, analytical techniques may be employed.

Visualizations

Experimental Workflow for FLAC6 Stock Solution Preparation



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References

- 1. Refractive index-based determination of detergent concentration and its application to the study of membrane proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 2. wyatt.com [wyatt.com]
- 3. researchgate.net [researchgate.net]
- 4. blog.hannainst.com [blog.hannainst.com]
- 5. Concentration determination by means of refractive index | Anton Paar Wiki [wiki.anton-paar.com]
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